

Technical Guide: Molecular Structure & Characterization of 2-Hydroxy-3-nitrobenzamide

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Compound of Interest

Compound Name: 2-Hydroxy-3-nitrobenzamide

CAS No.: 2912-76-7

Cat. No.: B1280379

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Executive Summary

2-Hydroxy-3-nitrobenzamide (also known as 3-nitrosalicylamide) is a functionalized benzamide derivative characterized by a strong intramolecular hydrogen bond and significant electronic push-pull effects. It serves as a critical intermediate in the synthesis of bioactive benzoxazepines and antimicrobial agents. Its structural core—a salicylamide scaffold substituted with a nitro group at the ortho position to the hydroxyl—imparts unique chelating properties, making it a relevant pharmacophore for zinc-finger protein inhibition and siderophore mimicry.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9][10]

Property	Specification
IUPAC Name	2-Hydroxy-3-nitrobenzamide
Common Synonyms	3-Nitrosalicylamide; 3-Nitro-2-hydroxybenzamide
CAS Registry Number	2912-76-7
Molecular Formula	C
	H
	N
	O
Molecular Weight	182.13 g/mol
Appearance	Yellow to reddish-brown crystalline solid
Crystal System	Triclinic, Space Group
Solubility	Soluble in DMSO, DMF, hot ethanol; sparingly soluble in water
pKa (Predicted)	~6.5 (Phenolic OH), ~14.0 (Amide NH)

Structural Integrity & Electronic Environment

The molecule features a planar benzene ring heavily influenced by the 3-nitro group (electron-withdrawing) and the 2-hydroxyl group (electron-donating).

- Intramolecular Hydrogen Bonding:** A critical structural feature is the strong intramolecular hydrogen bond between the phenolic hydroxyl proton and the amide carbonyl oxygen (). This forms a pseudo-six-membered ring, locking the conformation and reducing the acidity of the phenol relative to non-H-bonded isomers.
- Steric Crowding:** The nitro group at position 3 creates steric pressure on the phenolic oxygen, reinforcing the H-bond network and preventing free rotation of the C2-C3 bond.

- Tautomerism: While the amide form () is dominant, the molecule can theoretically access an imidic acid tautomer (), though the strong internal H-bond heavily favors the amide.

Synthesis & Purification Protocol

The synthesis of **2-Hydroxy-3-nitrobenzamide** is typically achieved via the nitration of salicylamide. This reaction is electrophilic aromatic substitution, where the directing effects of the hydroxyl (ortho/para director) and amide (meta director) groups compete.

Experimental Workflow (Nitration Route)

Reagents:

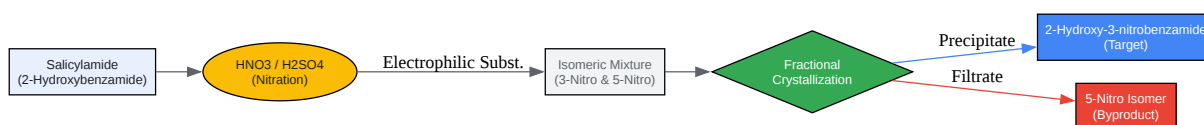
- Salicylamide (2-Hydroxybenzamide)
- Concentrated Sulfuric Acid ()
- Fuming Nitric Acid ()
- Ethyl Acetate (EtOAc) for extraction

Protocol:

- Dissolution: Dissolve Salicylamide (1.0 eq) in concentrated at 0–5°C.
- Nitration: Add fuming (1.1 eq) dropwise, maintaining temperature to minimize dinitration.
- Reaction: Stir at room temperature for 1–2 hours. The solution will darken (yellow/orange).

- Quenching: Pour the reaction mixture onto crushed ice. A solid precipitate forms.
- Isolation: Filter the crude solid. This is typically a mixture of the 3-nitro (target) and 5-nitro isomers.
- Purification:
 - Fractional Crystallization: Recrystallize from ethanol. The 3-nitro isomer is generally less soluble due to the tighter packing from the intramolecular H-bond.
 - Chromatography: If high purity is required, use silica gel column chromatography (Eluent: Hexane/EtOAc gradient).

Synthesis Pathway Diagram



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Figure 1: Synthetic pathway via nitration of salicylamide, highlighting the separation of regioisomers.

Spectroscopic Characterization

To validate the structure, the following spectroscopic signatures must be confirmed.

Nuclear Magnetic Resonance (-NMR)

Solvent: DMSO-

(due to solubility and exchangeable protons).

Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
13.50 – 14.00	Broad Singlet	1H	Phenolic OH	Extremely downfield due to strong intramolecular H-bond to amide C=O.
8.40	Broad Singlet	1H	Amide NH	H-bonded amide proton (trans to C=O).
8.15	Doublet of Doublets	1H	Ar-H4	Deshielded by adjacent nitro group.
8.05	Doublet of Doublets	1H	Ar-H6	Ortho to amide; deshielded by carbonyl anisotropy.
7.80	Broad Singlet	1H	Amide NH	Solvent-exposed amide proton.
7.10	Triplet	1H	Ar-H5	Shielded relative to H4/H6; meta to nitro/amide.

Infrared Spectroscopy (FT-IR)

- 3300–3450 cm

:

stretching (primary amide doublet).

- 3100–3200 cm

:

broad band (chelated/H-bonded).

- 1660–1680 cm

:

Amide I band (shifted to lower frequency due to H-bonding).

- 1530 & 1350 cm

:

asymmetric and symmetric stretches (diagnostic for nitro group).

Biological Relevance & Pharmacophore Analysis[7]

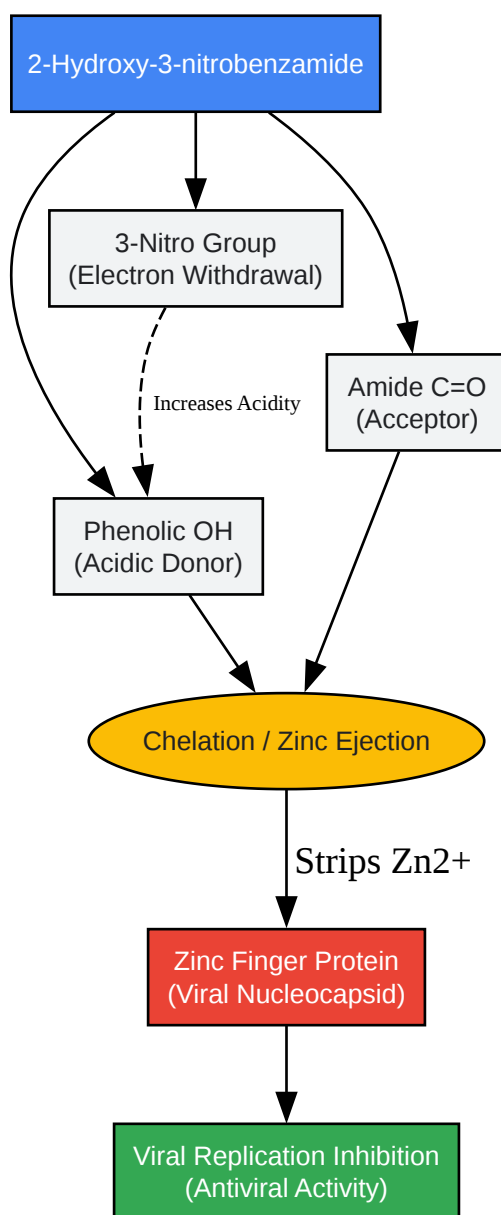
The **2-hydroxy-3-nitrobenzamide** scaffold acts as a bidentate ligand. Its biological activity is often linked to its ability to coordinate metal ions or disrupt protein-protein interactions via hydrogen bonding.

Mechanism of Action: Metal Chelation & Zinc Ejection

In viral nucleocapsid proteins (e.g., HIV NCp7, Feline Leukemia Virus), zinc fingers are essential for RNA packaging. Nitro-benzamides can act as "zinc ejectors."

- Attack: The nitro group withdraws electron density, increasing the acidity of the phenolic proton.
- Coordination: The deprotonated phenolate and the amide oxygen form a stable 5- or 6-membered chelate ring with
.
- Ejection: This chelation strips zinc from the viral protein's cysteine-rich domain, leading to protein unfolding and loss of viral replication capability.

Interaction Network



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Figure 2: Pharmacological mechanism showing the role of structural features in zinc ejection and antiviral activity.

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